

Proper Disposal of Farnesal: A Comprehensive Guide for Laboratory Professionals

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Compound of Interest

Compound Name:	Farnesal
CAS No.:	19317-11-4
Cat. No.:	B103030

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Essential guidance for the safe handling and disposal of **Farnesal**, ensuring personnel safety and regulatory compliance. This document provides immediate, actionable procedures for researchers, scientists, and drug development professionals.

Farnesal, a sesquiterpenoid and aldehyde, requires careful management in a laboratory setting to mitigate risks and ensure proper disposal. While not classified as acutely hazardous, its potential for skin, eye, and respiratory irritation necessitates adherence to established safety protocols. All chemical waste, including **Farnesal** and materials contaminated with it, should be treated as hazardous unless explicitly determined otherwise by your institution's Environmental Health and Safety (EHS) department.

Immediate Safety and Spill Response

A prompt and informed response to a **Farnesal** spill is critical to prevent exposure and contamination.

1. Evacuate and Alert:

- Immediately alert all personnel in the vicinity of the spill.

- If the spill is large or in a poorly ventilated area, evacuate the laboratory and notify your institution's EHS or safety officer.
2. Don Personal Protective Equipment (PPE):
- Before addressing a spill, ensure you are wearing the appropriate PPE:
 - Chemical splash goggles
 - Chemical-resistant gloves (nitrile or neoprene recommended)
 - A flame-retardant lab coat
 - Closed-toe shoes
3. Containment and Cleanup:
- For small spills, contain the liquid using an inert absorbent material such as vermiculite, sand, or a commercial spill pillow.
 - Work from the outside of the spill inward to prevent spreading.
 - Once the **Farnesal** is fully absorbed, carefully scoop the material into a designated, sealable waste container.
 - Clean the spill area with a detergent and water solution, and wipe dry. All cleaning materials should also be disposed of as hazardous waste.

Farnesal Disposal Protocol

The disposal of **Farnesal** must be conducted in accordance with local, state, and federal regulations. The following step-by-step procedure outlines the standard process for laboratory chemical waste.

Step 1: Waste Classification and Collection

- Based on its flash point of 110°C, **Farnesal** is not classified as an ignitable hazardous waste (D001) under the Resource Conservation and Recovery Act (RCRA), which has a threshold

of 60°C. However, it should be managed as a chemical waste due to its irritant properties and to ensure environmental protection.

- Collect all waste **Farnesal**, including unused product and contaminated materials (e.g., absorbent pads, gloves, paper towels), in a dedicated and compatible waste container. Do not mix **Farnesal** with other waste streams unless approved by your EHS department.

Step 2: Container and Labeling

- Use a chemically resistant container with a secure, tight-fitting lid. The original product container can be used if it is in good condition.
- Clearly label the waste container with the words "Hazardous Waste," the full chemical name ("**Farnesal**"), and a list of all components and their approximate percentages. Do not use abbreviations.

Step 3: Storage

- Store the sealed and labeled waste container in a designated Satellite Accumulation Area (SAA).
- The SAA should be located at or near the point of generation and under the control of the laboratory personnel.
- Ensure the storage area is well-ventilated and away from incompatible materials, particularly strong oxidizing agents.

Step 4: Arranging for Disposal

- Once the waste container is full or you are ready for disposal, contact your institution's EHS department to schedule a waste pickup.
- Provide them with all necessary information about the waste, as indicated on the label.
- Do not attempt to dispose of **Farnesal** down the drain or in regular trash.

Quantitative Data for Farnesal

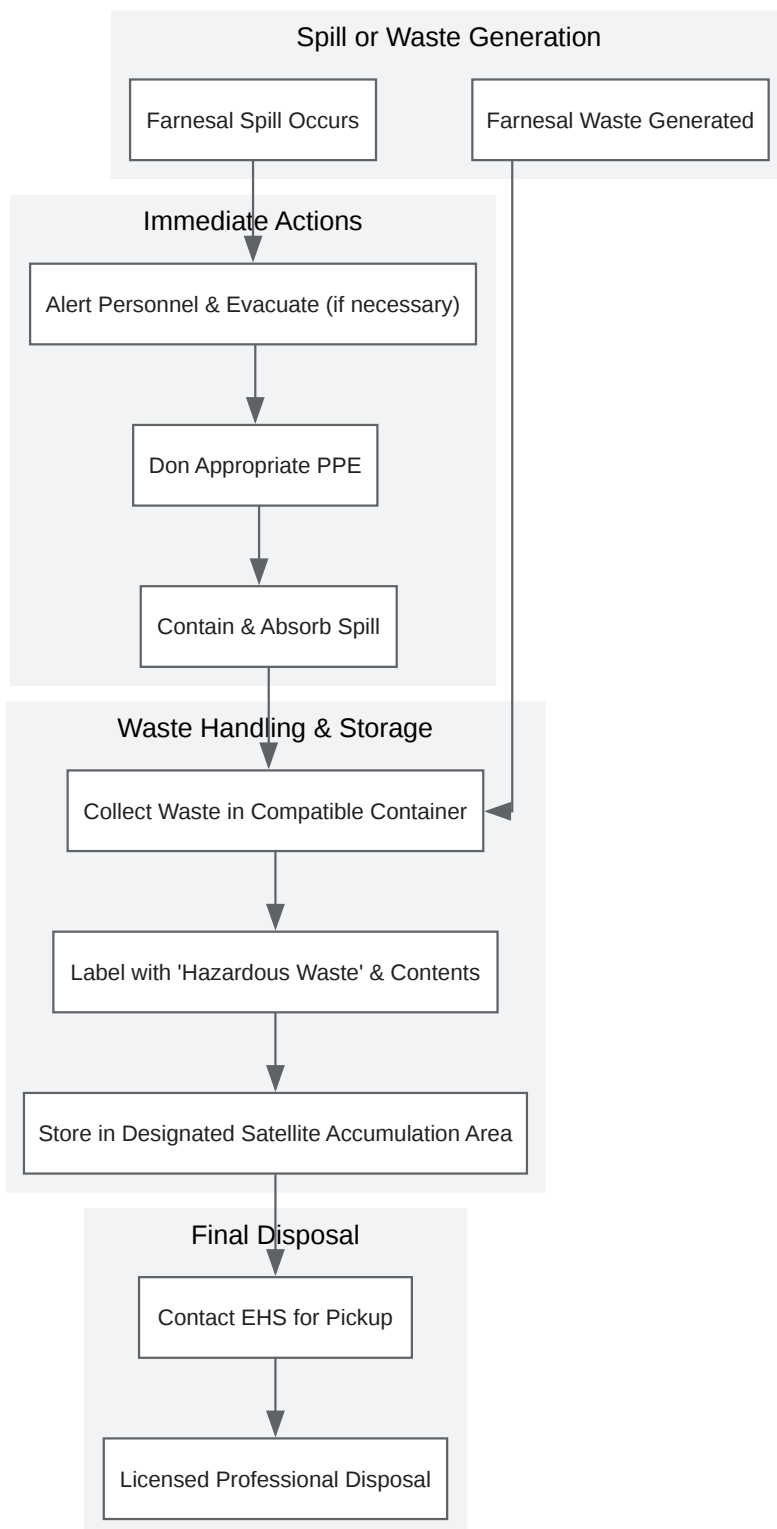
The following table summarizes key quantitative data for **Farnesal** for easy reference.

Property	Value
CAS Number	19317-11-4
Molecular Formula	C15H24O
Molecular Weight	220.35 g/mol
Flash Point	110 °C (230 °F)
Boiling Point	126-129 °C at 3.5 mmHg
Density	0.909 g/mL at 25 °C
Oral LD50 (Rat)	No specific data available for Farnesal. For the related compound Farnesol: >5000 mg/kg.[1]
Dermal LD50 (Rabbit)	No specific data available for Farnesal. For the related compound Farnesol: >5000 mg/kg.[1]

Farnesal Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Farnesal** in a laboratory setting.

Farnesal Disposal Workflow



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Caption: Logical workflow for **Farnesal** disposal.

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References

- [1. vigon.com \[vigon.com\]](http://vigon.com)
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